

Heptane-d16: A Comprehensive Technical Guide to Safe Handling and Storage

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Compound of Interest

Compound Name: Heptane-d16

Cat. No.: B166354

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential safety information and detailed handling protocols for **Heptane-d16** (Perdeuterated Heptane). Adherence to these guidelines is crucial for ensuring laboratory safety and maintaining the isotopic purity of this compound. This document summarizes key data from safety data sheets (SDS) and provides practical experimental workflows for its use.

Section 1: Chemical and Physical Properties

Heptane-d16 is a deuterated form of n-heptane where all 16 hydrogen atoms have been replaced with deuterium. This isotopic labeling makes it a valuable solvent for nuclear magnetic resonance (NMR) spectroscopy and as a tracer in various chemical and biochemical studies. A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **Heptane-d16**

Property	Value	References
Chemical Formula	C ₇ D ₁₆	[1]
Molecular Weight	116.30 g/mol	[2][3]
CAS Number	33838-52-7	[1][4]
Appearance	Colorless liquid	
Odor	Petroleum-like or hydrocarbon-like	
Boiling Point	98 °C (208 °F)	
Melting Point	-91 °C (-132 °F)	
Flash Point	-4 °C (24.8 °F) (closed cup)	
Density	0.794 g/mL at 25 °C	
Vapor Pressure	40 mmHg at 20 °C	
Vapor Density	3.5 (vs air)	
Autoignition Temperature	215 °C (419 °F)	
Solubility in Water	3.4 mg/L	
Isotopic Purity	Typically >99 atom % D	

Section 2: Hazard Identification and Safety Data

Heptane-d16 is classified as a hazardous substance. A thorough understanding of its potential hazards is essential for safe handling.

Table 2: GHS Hazard Classifications and Statements for **Heptane-d16**

Hazard Class	GHS Classification	Hazard Statement
Flammable Liquids	Category 2	H225: Highly flammable liquid and vapor.
Aspiration Hazard	Category 1	H304: May be fatal if swallowed and enters airways.
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation.
Specific target organ toxicity — single exposure	Category 3 (Narcotic effects)	H336: May cause drowsiness or dizziness.
Hazardous to the aquatic environment, acute hazard	Category 1	H400: Very toxic to aquatic life.
Hazardous to the aquatic environment, long-term hazard	Category 1	H410: Very toxic to aquatic life with long lasting effects.

Table 3: Exposure Limits for n-Heptane (as a proxy)

Since specific occupational exposure limits for **Heptane-d16** are not readily available, the limits for n-heptane should be followed.

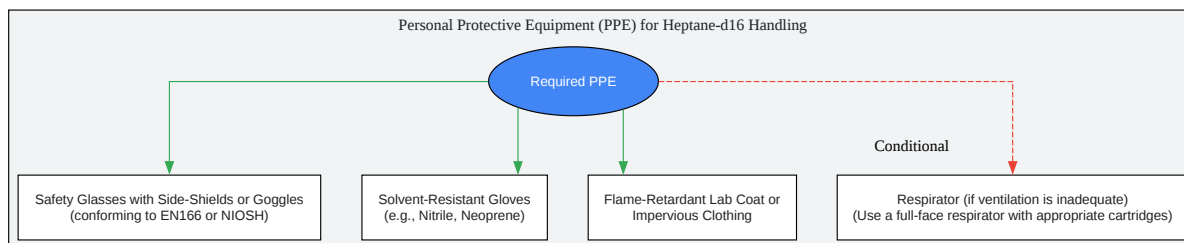
Organization	TWA (8-hour)	STEL (15-minute)
OSHA PEL	500 ppm (2000 mg/m ³)	-
NIOSH REL	85 ppm (350 mg/m ³)	440 ppm (1800 mg/m ³)
ACGIH TLV	400 ppm	500 ppm

Section 3: Experimental Protocols and Handling Precautions

Strict adherence to proper handling and storage procedures is mandatory to mitigate the risks associated with **Heptane-d16** and to prevent contamination.

Personal Protective Equipment (PPE)

A diagram illustrating the required PPE for handling **Heptane-d16** is provided below.



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Caption: Required Personal Protective Equipment (PPE) for handling **Heptane-d16**.

Safe Handling Procedures

- **Ventilation:** Always handle **Heptane-d16** in a well-ventilated area, preferably within a chemical fume hood.
- **Ignition Sources:** Keep away from open flames, sparks, hot surfaces, and other sources of ignition. Use non-sparking tools and explosion-proof equipment.
- **Static Discharge:** Take precautionary measures against static discharge. Ground and bond containers and receiving equipment during transfer.
- **Personal Hygiene:** Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in areas where **Heptane-d16** is handled. Wash hands thoroughly after handling.
- **Hygroscopic Nature:** Deuterated solvents are often hygroscopic and can absorb moisture from the atmosphere. Handle under a dry, inert atmosphere such as nitrogen or argon to

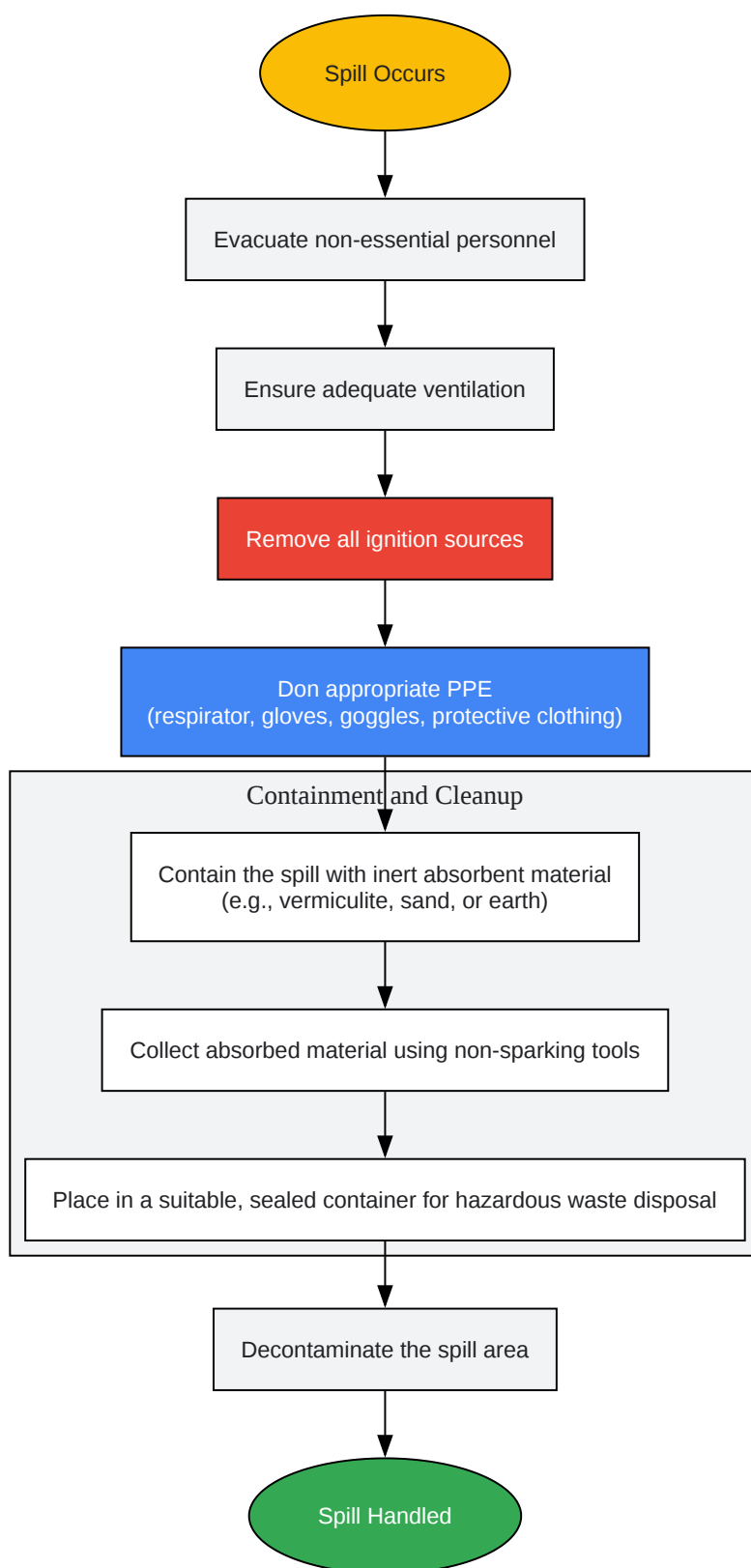
minimize water contamination.

Storage Protocols

- Container: Store in the original, tightly sealed container.
- Location: Keep in a cool, dry, and well-ventilated area designated for flammable liquids.
- Incompatible Materials: Store away from strong oxidizing agents, acids, and chlorine.
- Light and Moisture: Protect from light and moisture to maintain chemical and isotopic purity.

Spill and Emergency Procedures

In the event of a spill, follow the established emergency protocol. A logical workflow for handling a **Heptane-d16** spill is outlined below.



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Caption: Logical workflow for responding to a **Heptane-d16** spill.

First-Aid Measures

Table 4: First-Aid Procedures for **Heptane-d16** Exposure

Exposure Route	First-Aid Instructions
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.
Eye Contact	Immediately rinse eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Get medical attention.
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. Aspiration hazard is a major concern.

Section 4: Disposal Considerations

Dispose of **Heptane-d16** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. It should be treated as hazardous waste. Do not allow it to enter drains or waterways.

Section 5: Conclusion

Heptane-d16 is an invaluable tool in modern research, but its hazardous properties necessitate careful and informed handling. By implementing the protocols and safety measures outlined in this guide, researchers can minimize risks to themselves and the environment while

ensuring the integrity of their experimental results. Always consult the most recent Safety Data Sheet from your supplier before use.

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References

- 1. assets.thermofisher.cn [assets.thermofisher.cn]
- 2. Heptane-d16 | C7H16 | CID 524600 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 氘代正庚烷-d16 99 atom % D | Sigma-Aldrich [sigmaaldrich.com]
- 4. cdn isotopes.com [cdn isotopes.com]
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